

Technical Support Center: Overcoming Multidrug Resistance (MDR1) to Maytansinoids

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Compound of Interest

Compound Name: *Maytansinol*

Cat. No.: *B1233879*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering multidrug resistance 1 (MDR1)-mediated resistance to maytansinoids in their experiments.

Troubleshooting Guides

This section addresses specific issues that may arise during your experiments with maytansinoid-based compounds and cell lines expressing the MDR1 transporter (P-glycoprotein or P-gp).

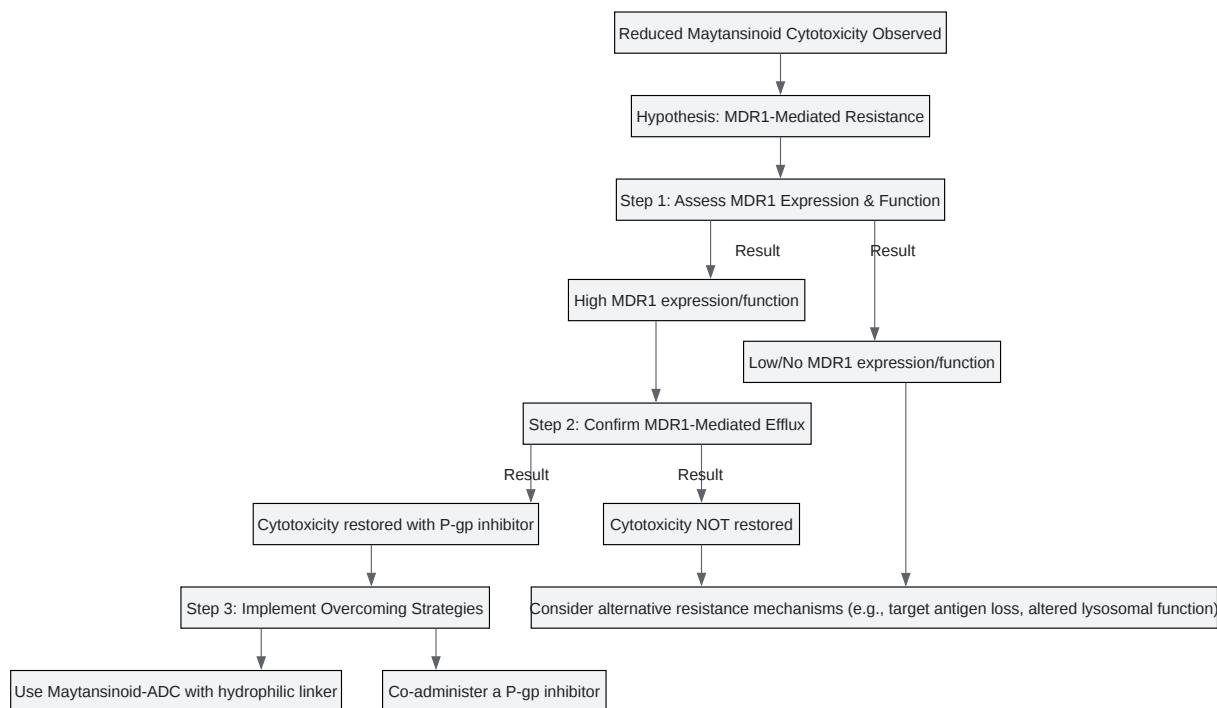
Issue 1: Reduced cytotoxicity of maytansinoid compounds in a specific cell line.

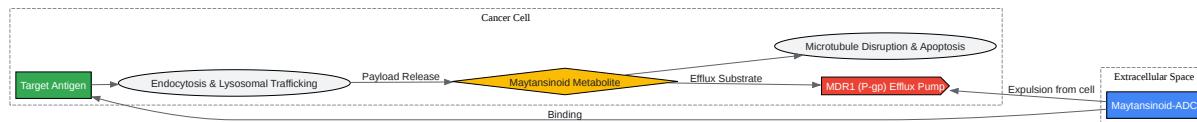
Question: My maytansinoid-based antibody-drug conjugate (ADC) or free maytansinoid drug is showing significantly lower potency (higher IC₅₀) in my target cell line compared to other cell lines or published data. What could be the cause and how can I troubleshoot this?

Answer:

This is a common issue and is often linked to the expression of ATP-binding cassette (ABC) transporters, particularly MDR1 (P-glycoprotein). Maytansinoids are known substrates of the MDR1 efflux pump.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Troubleshooting Workflow:





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References

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- 2. semanticscholar.org [semanticscholar.org]
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